

Application Note and Protocol: Preparation of Peucedanin Stock Solution

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Compound of Interest

Compound Name: *Peucedanin*

Cat. No.: *B090833*

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Introduction

Peucedanin, a furanocoumarin found in various plants of the Apiaceae family, has garnered significant interest in biomedical research due to its diverse pharmacological activities.^[1] As a member of the furanocoumarin class, it is characterized by a furo[3,2-g]chromen-7-one structure with isopropyl and methoxy substituents.^[1] Accurate and consistent preparation of a **Peucedanin** stock solution is the foundational step for in vitro and in vivo studies investigating its biological effects. This document provides a detailed protocol for the preparation, storage, and handling of a **Peucedanin** stock solution to ensure experimental reproducibility.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **Peucedanin** is essential for accurate stock solution preparation. Key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₄ O ₄	[1]
Molecular Weight	258.27 g/mol	[1]
CAS Number	133-26-6	
Appearance	White Powder / Colorless needles	
IUPAC Name	3-methoxy-2-propan-2-ylfuro[3,2-g]chromen-7-one	[1]

Solubility Data

The choice of solvent is critical for preparing a stable and usable stock solution. **Peucedanin** is practically insoluble in water. Based on available data for furanocoumarins and related compounds, Dimethyl Sulfoxide (DMSO) is a recommended solvent for creating high-concentration stock solutions for biological assays. While specific quantitative solubility data in DMSO is not readily available in the literature, it is soluble in other organic solvents as detailed in the table below. For most cell-based assays, preparing a 10-50 mM stock in DMSO is a common starting point.

Solvent	Solubility	Reference
Water	Practically Insoluble	[2]
Dimethyl Sulfoxide (DMSO)	Recommended for stock solutions	
Chloroform	Freely Soluble	
Carbon Disulfide	Freely Soluble	
Hot Alcohol	Soluble	
Ether	Soluble	
Acetic Acid	Soluble	
Benzene	Sparingly Soluble	
Petroleum Ether	Sparingly Soluble	

Experimental Protocol: Preparation of a 10 mM Peucedanin Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **Peucedanin** stock solution in DMSO.

Materials and Reagents

- **Peucedanin** (powder form)
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Analytical balance
- Microcentrifuge tubes (1.5 mL or 2 mL), sterile, light-protecting (amber) or wrapped in foil
- Pipettors and sterile pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Step-by-Step Procedure

- Calculate the required mass of **Peucedanin**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated using the formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 258.27 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass} = 2.58 \text{ mg}$
- Weighing **Peucedanin**:
 - Tare a sterile 1.5 mL microcentrifuge tube on an analytical balance.
 - Carefully weigh out 2.58 mg of **Peucedanin** powder into the tared tube.
- Dissolving **Peucedanin**:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Peucedanin** powder.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain. If necessary, gentle warming in a 37°C water bath can aid dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, light-protecting microcentrifuge tubes.^[2]
 - For short-term storage (up to one month), store the aliquots at -20°C.^[2]
 - For long-term storage (up to one year), store the aliquots at -80°C.^[2]

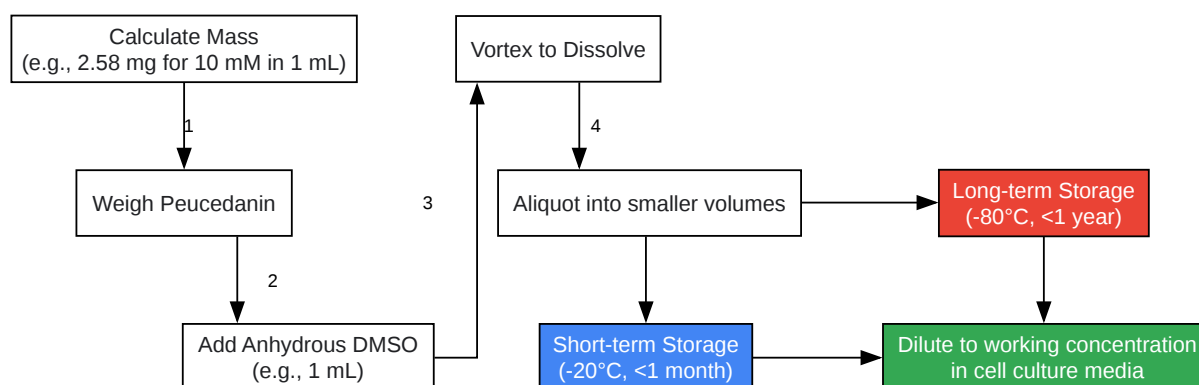
- Always protect the solutions from light to prevent photodegradation.[2]

Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for **Peucedanin** and DMSO before handling.

Visualization of Experimental Workflow

The following diagram outlines the key steps in the preparation of a **Peucedanin** stock solution.



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Caption: Workflow for **Peucedanin** stock solution preparation and storage.

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References

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